

Application Note: Sharpless Asymmetric Epoxidation Using D-(-)-Dimethyl Tartrate

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Compound of Interest

Compound Name: *D-Dimethyl tartrate*

CAS No.: 5057-96-5

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A Comprehensive Guide for the Enantioselective Synthesis of 2,3-Epoxy Alcohols

Introduction

The Sharpless-Katsuki Asymmetric Epoxidation, a cornerstone of modern organic synthesis, provides a reliable and highly predictable method for the conversion of primary and secondary allylic alcohols into their corresponding 2,3-epoxy alcohols with exceptional levels of enantioselectivity.^{[1][2][3]} Developed by K. Barry Sharpless and Tsutomu Katsuki in 1980, this reaction employs a catalytic system composed of titanium tetrakisopropoxide [Ti(OiPr)₄], a chiral dialkyl tartrate, and tert-butyl hydroperoxide (TBHP) as the terminal oxidant.^{[4][5][6]} The profound impact of this discovery was recognized with the 2001 Nobel Prize in Chemistry awarded to K. Barry Sharpless.^{[2][4]}

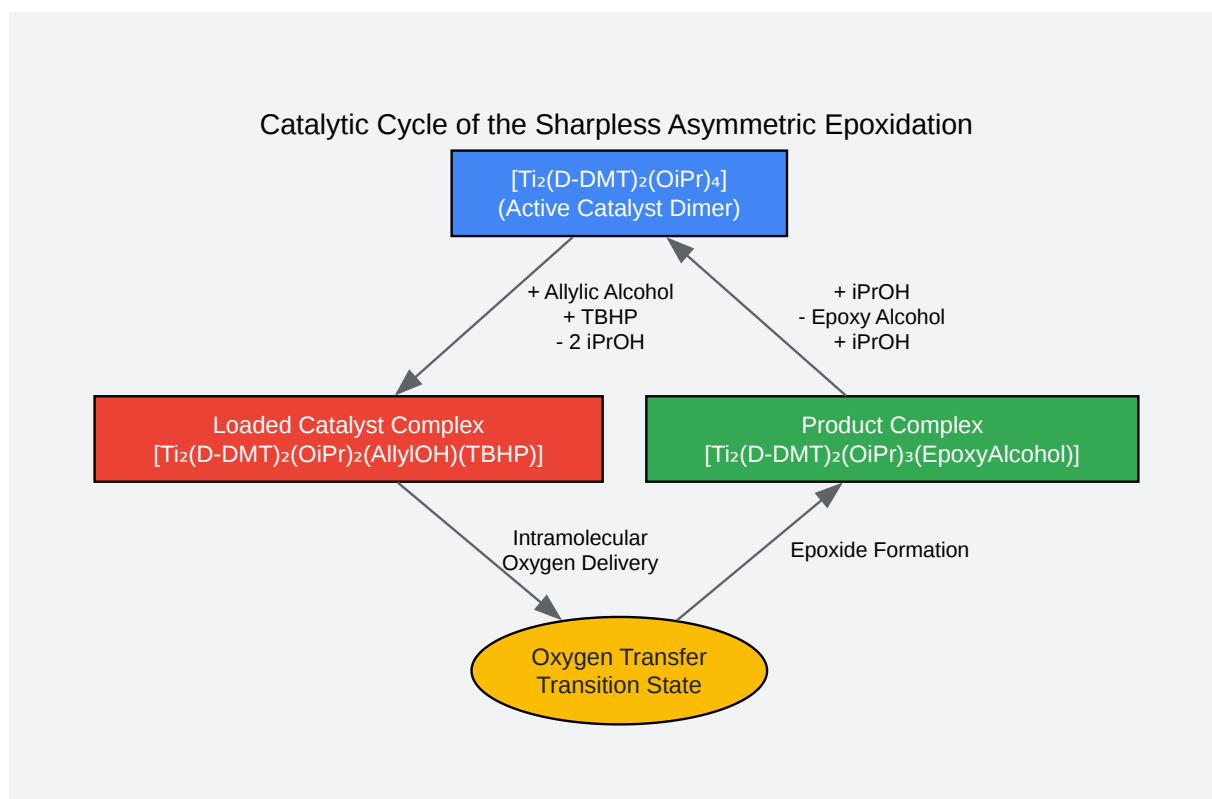
This guide focuses specifically on the application of D-(-)-Dimethyl Tartrate (D-DMT) as the chiral ligand. The choice of the tartrate enantiomer dictates the facial selectivity of the epoxidation, and by using D-(-)-DMT, chemists can selectively access one of the two possible epoxide enantiomers. The resulting chiral epoxy alcohols are invaluable building blocks, readily transformed into a variety of functionalities such as diols, amino alcohols, and ethers, making

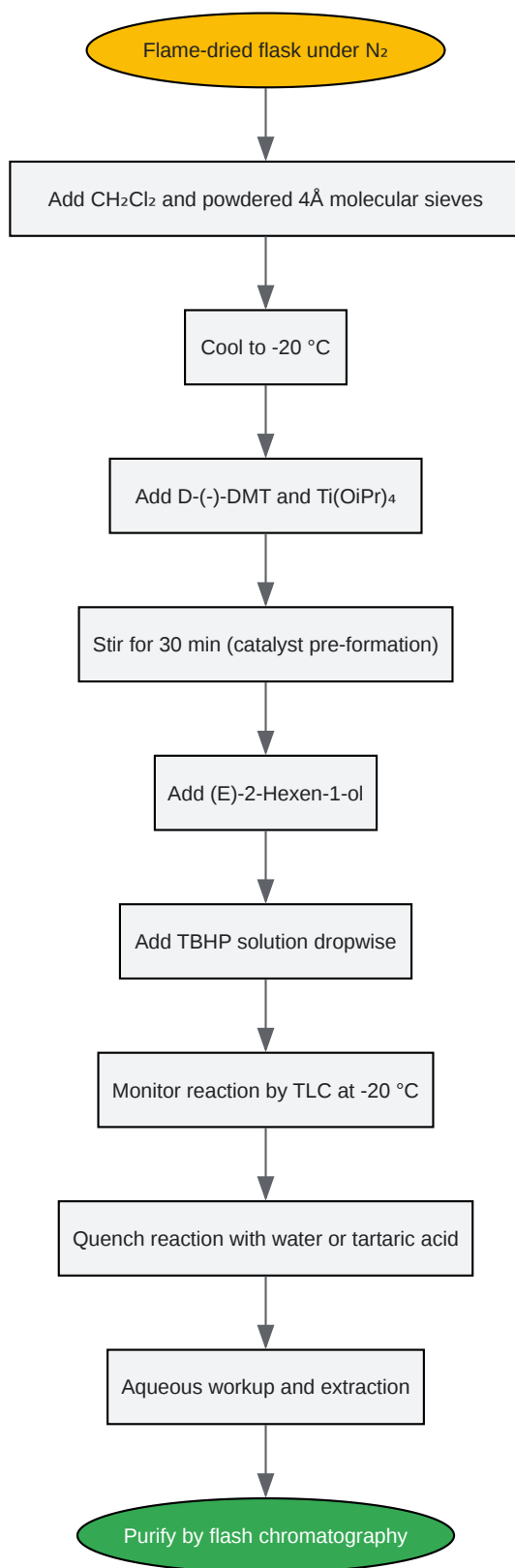
them crucial intermediates in the synthesis of pharmaceuticals, natural products, and other complex molecular targets.^{[2][7]} This document provides an in-depth look at the reaction mechanism, predictive models for stereochemistry, detailed experimental protocols, and practical troubleshooting advice.

Mechanism of Stereoselection

The stereochemical outcome of the Sharpless epoxidation is controlled by the chiral environment created by the titanium-tartrate complex. The reaction proceeds through a well-defined catalytic cycle.

- **Catalyst Formation:** The active catalyst is formed in situ. Titanium(IV) isopropoxide undergoes ligand exchange with D-(-)-dimethyl tartrate. This initial complex is believed to exist as a C₂-symmetric dimer, [Ti(D-DMT)(OiPr)₂]₂, which is crucial for establishing the chiral environment.^{[8][9][10]}
- **Ligand Exchange:** The dimeric catalyst then exchanges two of its isopropoxide ligands for the substrate (allylic alcohol) and the oxidant (tert-butyl hydroperoxide, TBHP).^{[4][6]} This forms the "loaded" catalytic species where the key components are held in a specific spatial arrangement.
- **Oxygen Transfer:** The coordinated TBHP delivers an oxygen atom to one face of the alkene. The chirality of the D-DMT ligand directs the allylic alcohol substrate, forcing the TBHP to approach from a specific face, thereby ensuring high enantioselectivity.^[11]
- **Product Release & Catalyst Regeneration:** After the intramolecular oxygen transfer, the resulting 2,3-epoxy alcohol product is released, and the titanium complex is free to re-enter the catalytic cycle.^[4]





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Caption: General experimental workflow for the Sharpless epoxidation.

Materials:

- (E)-2-Hexen-1-ol
- D-(-)-Dimethyl Tartrate (D-DMT)
- Titanium(IV) isopropoxide [Ti(OiPr)₄]
- tert-Butyl hydroperoxide (TBHP), ~5.5 M in decane
- Powdered 4Å molecular sieves
- Anhydrous Dichloromethane (CH₂Cl₂)
- 10% aqueous NaOH solution saturated with NaCl (brine)

Procedure:

- To a flame-dried 250 mL round-bottom flask containing a magnetic stir bar, add 1.5 g of freshly activated, powdered 4Å molecular sieves.
- Seal the flask with a septum and purge with nitrogen. Add 50 mL of anhydrous CH₂Cl₂ via syringe.
- Cool the stirred suspension to -20 °C using a cryocool or a dry ice/acetonitrile bath.
- Sequentially add D-(-)-Dimethyl Tartrate (310 mg, 1.74 mmol) and Titanium(IV) isopropoxide (0.37 mL, 1.25 mmol) via syringe. The solution should turn yellow.
- Stir the mixture at -20 °C for 30 minutes to allow for catalyst pre-formation.
- Add (E)-2-Hexen-1-ol (1.25 g, 12.5 mmol) to the reaction mixture.
- Slowly add the TBHP solution (4.5 mL, ~25 mmol, 2.0 equiv) dropwise over 15 minutes, ensuring the internal temperature remains below -15 °C.
- Stir the reaction at -20 °C and monitor its progress by thin-layer chromatography (TLC). The reaction is typically complete within 2-4 hours.

- Upon completion, quench the reaction by adding 10 mL of water and allowing the mixture to warm to room temperature.
- Stir vigorously for 1 hour. Add 2.5 mL of 10% aqueous NaOH solution saturated with NaCl. Continue stirring for another 30-60 minutes until the two phases become clear and a solid titanium dioxide precipitate forms.
- Filter the mixture through a pad of Celite®, washing the filter cake with CH₂Cl₂.
- Separate the organic layer from the filtrate. Extract the aqueous layer twice with CH₂Cl₂.
- Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the desired epoxy alcohol.

Protocol 2: Stoichiometric Epoxidation of Geraniol

This protocol uses a higher loading of the titanium-tartrate complex and is often employed when the catalytic turnover is slow.

Materials:

- Geraniol
- D-(-)-Dimethyl Tartrate (D-DMT)
- Titanium(IV) isopropoxide [Ti(OiPr)₄]
- tert-Butyl hydroperoxide (TBHP), anhydrous in toluene
- Anhydrous Dichloromethane (CH₂Cl₂)

Procedure:

- Charge a flame-dried 500 mL three-necked flask equipped with a mechanical stirrer, thermometer, and nitrogen inlet with 200 mL of anhydrous CH₂Cl₂.

- Cool the solvent to -20 °C.
- In sequence, add D-(-)-Dimethyl Tartrate (6.24 g, 35 mmol) and Geraniol (5.3 g, 34.4 mmol).
- Add Titanium(IV) isopropoxide (8.8 mL, 29.7 mmol) dropwise via syringe. The mixture will turn a characteristic yellow-orange color. Stir for 5 minutes.
- Add a pre-cooled (-20 °C) anhydrous solution of TBHP in toluene (~50 mL, 69 mmol, 2.0 equiv) dropwise over 30 minutes, maintaining the internal temperature at or below -20 °C.
- Stir the reaction at -20 °C for 90 minutes, monitoring by TLC.
- For workup, pour the reaction mixture into a pre-cooled (0 °C) flask containing a solution of ferrous sulfate heptahydrate (25 g) and tartaric acid (12.5 g) in 150 mL of deionized water. Stir vigorously.
- Allow the mixture to warm to room temperature and stir for 20 minutes. Separate the layers.
- Extract the aqueous layer three times with diethyl ether.
- Combine all organic layers, wash with brine, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purify the resulting epoxy alcohol by flash column chromatography.

Substrate Scope and Expected Enantioselectivity

The Sharpless epoxidation using D-(-)-tartrates is effective for a wide range of primary and secondary allylic alcohols. The enantiomeric excess (ee) is typically >90%.

Allylic Alcohol Substrate	Tartrate Ligand	Yield (%)	Enantiomeric Excess (ee%)
Geraniol	D-(-)-DIPT	77	>95
(E)-2-Hexen-1-ol	D-(-)-DET	85	94
Cinnamyl alcohol	D-(-)-DIPT	80	96
Allyl alcohol	D-(-)-DET	~80	95
(Z)-3-Methyl-2-penten-1-ol	D-(-)-DIPT	75	91

Note: Data is representative and compiled from various sources. DIPT (Diisopropyl tartrate) and DET (Diethyl tartrate) are shown for comparison as they behave analogously to DMT.

[\[7\]](#)

Troubleshooting Guide

Issue	Potential Cause(s)	Suggested Solution(s)
Low or No Conversion	1. Wet solvent or reagents. 2. Deactivated catalyst. 3. Inactive TBHP solution.	1. Ensure all reagents and solvents are rigorously anhydrous. Use freshly activated molecular sieves. 2. Use high-purity $\text{Ti}(\text{OiPr})_4$. Consider increasing catalyst loading. 3. Use a new bottle of TBHP or titrate the solution to confirm its concentration.
Low Enantioselectivity (ee)	1. Reaction temperature too high. 2. Incorrect stoichiometry of tartrate to titanium. 3. Racemic or impure tartrate ligand.	1. Carefully maintain the reaction temperature at $-20\text{ }^{\circ}\text{C}$ or lower. 2. Ensure the tartrate:Ti ratio is at least 1.1:1; a slight excess of tartrate is often beneficial. 3. Use a fresh, high-purity sample of D-(-)-DMT.
Difficult Workup	1. Stable emulsion formation. 2. Incomplete hydrolysis of the titanium complex.	1. The NaOH/brine workup is generally robust. Ensure vigorous stirring and allow sufficient time for the phases to separate. Adding more brine can help break emulsions. 2. Increase the stirring time after adding the quench solution.

Safety Precautions

- tert-Butyl hydroperoxide (TBHP) is a strong oxidizing agent and can decompose violently at elevated temperatures. Always store it refrigerated and add it to the reaction mixture slowly behind a blast shield. Avoid contact with metals that can catalyze its decomposition.
- Titanium(IV) isopropoxide is moisture-sensitive and will react with water to release flammable isopropanol. Handle under an inert atmosphere.

- Dichloromethane is a suspected carcinogen. Handle it in a well-ventilated fume hood and wear appropriate personal protective equipment (gloves, safety glasses).

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